

Technical Monograph: 3,6-Dimethyloctan-3-ol

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Compound of Interest

Compound Name: 3,6-Dimethyloctan-3-ol

CAS No.: 151-19-9

Cat. No.: B092798

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Structural Isomerism, Synthesis, and Physicochemical Characterization

Executive Summary & Chemical Identity[1]

3,6-Dimethyloctan-3-ol (CAS: 151-19-9) is a saturated tertiary alcohol belonging to the acyclic terpenoid class.[1] Often confused with its structural isomer Tetrahydrolinalool (3,7-dimethyloctan-3-ol), the 3,6-isomer exhibits distinct steric and physicochemical properties due to the internal positioning of the methyl substituent at the C6 position rather than the terminal C7.[1]

This guide provides a rigorous examination of the molecule's architecture, validated synthetic pathways, and analytical fingerprints, designed to support high-precision applications in fragrance chemistry, pharmaceutical intermediate synthesis, and lipophilic solvent design.[1]

Chemical Identification Data

Parameter	Specification
IUPAC Name	3,6-Dimethyloctan-3-ol
CAS Registry Number	151-19-9
Molecular Formula	C ₁₀ H ₂₂ O
Molecular Weight	158.28 g/mol
SMILES	<chem>CCC(C)CCC(C)(CC)O</chem>
Chiral Centers	C3 and C6 (4 Stereoisomers possible)
Synonyms	Aprol 100; 3-Octanol, 3,6-dimethyl-; AR 1

Physicochemical Profile

The following data aggregates experimental values and high-confidence predictions. The tertiary hydroxyl group confers significant resistance to oxidation, while the aliphatic chain length ensures high lipophilicity.[\[1\]](#)

Property	Value	Context/Conditions
Boiling Point	202.2 °C	@ 760 mmHg (Standard Atmosphere)
Boiling Point (Reduced)	98–99 °C	@ 9 mmHg
Density	0.831 – 0.837 g/mL	@ 25 °C
Refractive Index ()	1.434 – 1.440	@ 20 °C
Flash Point	–82 °C (180 °F)	TCC (Tag Closed Cup)
LogP (Octanol/Water)	3.30 – 3.48	Lipophilic; membrane permeable
Vapor Pressure	0.072 mmHg	@ 25 °C (Estimated)
Solubility	~188 mg/L (Water)	Soluble in Ethanol, Diethyl Phthalate

Synthetic Methodology: The Grignard Route

While hydrogenation of specific unsaturated terpene analogs is possible, it often yields isomer mixtures.^[1] For research-grade purity, the alkylation of a ketone precursor via Grignard reagent is the preferred route.^[1] This method allows for precise control over the carbon skeleton construction.^[1]

Retrosynthetic Analysis

The target molecule, **3,6-dimethyloctan-3-ol**, can be disconnected at the C3 position.^[1] The most logical precursors are 5-methyl-2-heptanone and Ethylmagnesium bromide.^[1]

- Logic: The ethyl group adds to the carbonyl carbon (C2 of the heptanone), converting it to a tertiary alcohol (C3 of the final octane chain).^[1]

Experimental Protocol (Bench Scale)

Reagents:

- 5-Methyl-2-heptanone (1.0 eq)[1]
- Ethylmagnesium bromide (1.2 eq, 3.0 M in Diethyl Ether)[1]
- Solvent: Anhydrous Tetrahydrofuran (THF) or Diethyl Ether[1]
- Quenching Agent: Saturated Ammonium Chloride (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

)

Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and nitrogen inlet. Maintain a positive pressure of inert gas (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

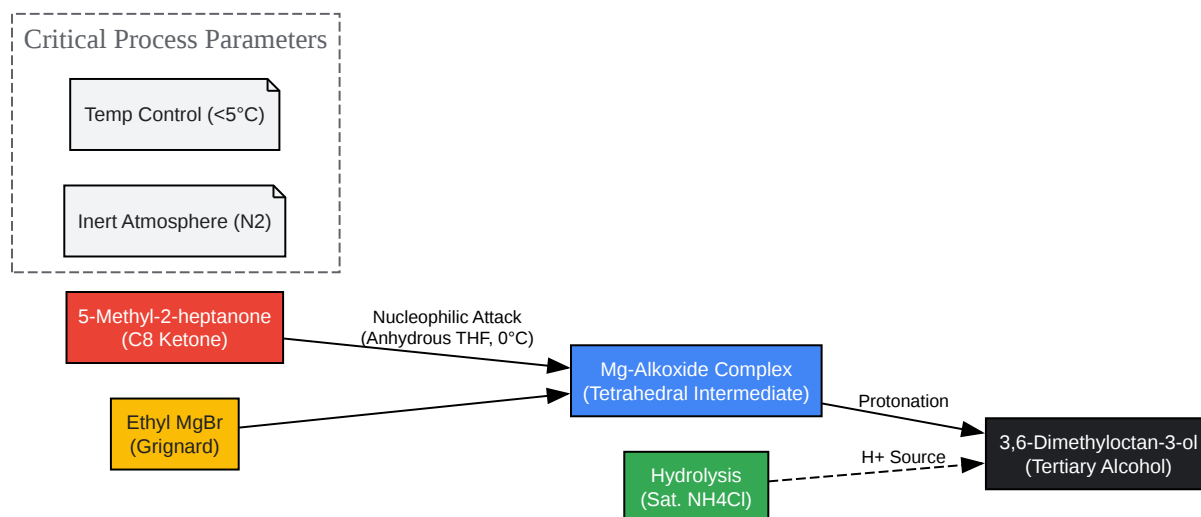
or

).
- Solvation: Charge the flask with anhydrous THF and cool to 0°C in an ice bath.
- Grignard Addition: Cannulate Ethylmagnesium bromide into the flask.
- Substrate Addition: Add 5-methyl-2-heptanone dropwise over 30 minutes. The exotherm must be controlled to prevent solvent boiling.[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 8:2) or GC-FID.[1]
- Quenching: Cool back to 0°C. Slowly add saturated aqueous

to hydrolyze the magnesium alkoxide intermediate.
- Workup: Separate the organic layer.[1] Extract the aqueous layer twice with diethyl ether.[1] Combine organics, wash with brine, and dry over anhydrous

- Purification: Concentrate under reduced pressure. Purify via fractional distillation under vacuum (approx. 10 mmHg) to isolate the product.

Reaction Pathway Visualization



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Figure 1: Grignard synthesis pathway for **3,6-dimethyloctan-3-ol** from ketone precursors.

Reactivity & Stability Profile

Understanding the tertiary alcohol functionality is crucial for formulation and derivatization.^[1]

Steric Hindrance & Oxidation

The hydroxyl group at C3 is sterically hindered by the surrounding ethyl, methyl, and alkyl chains.^[1]

- Oxidation Resistance: Unlike primary or secondary alcohols, **3,6-dimethyloctan-3-ol** cannot be oxidized to a ketone or aldehyde without breaking carbon-carbon bonds.^[1] It is stable against mild oxidants (e.g., PCC, Jones reagent).^[1]

- Implication: Excellent stability in oxidative formulations (e.g., topical creams exposed to air).
[\[1\]](#)

Dehydration (Zaitsev Elimination)

Under acidic conditions (e.g., [ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)

, heat), the molecule undergoes dehydration to form alkenes.

- Major Product: The double bond will form preferentially towards the most substituted carbons (Zaitsev's Rule), likely yielding isomers of 3,6-dimethyl-2-octene or 3,6-dimethyl-3-octene.[\[1\]](#)

Analytical Characterization

For verification of synthesis or quality control in raw materials, Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard.[\[1\]](#)

Mass Fragmentation Pattern (EI, 70 eV)

Tertiary alcohols often do not show a strong molecular ion ([ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)

) peak because they dehydrate or fragment easily in the ion source.

- Molecular Ion: m/z 158 (Weak or absent).[\[1\]](#)
- Base Peak / Key Fragments:
 - m/z 140 ([ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)
[ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)
) : Loss of water ([ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)
[ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)
) : This is a diagnostic peak for alcohols.[\[1\]](#)
 - m/z 129 ([ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)
[ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">](#)
) : Loss of the Ethyl group (alpha-cleavage).

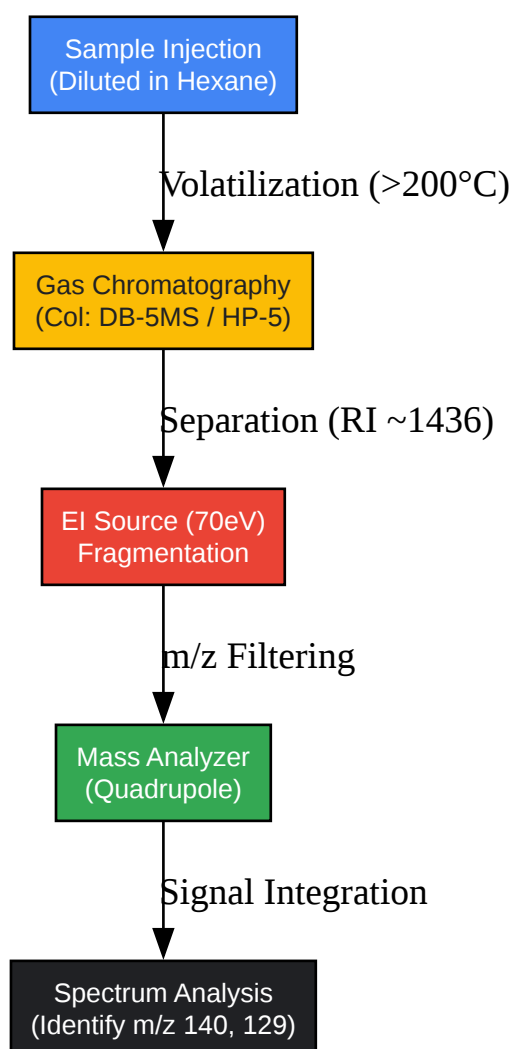
- m/z 111 (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

): Combined loss of water and ethyl group.

- m/z 73 (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

): Alpha-cleavage fragment containing the oxygen.

Analytical Workflow Diagram



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Figure 2: GC-MS analytical workflow for identification and purity assessment.

Applications in Drug Development & Industry[1][2]

Pharmaceutical Excipient / Solvent

With a LogP of ~3.3, **3,6-dimethyloctan-3-ol** serves as an effective co-solvent for lipophilic active pharmaceutical ingredients (APIs).[1] Its tertiary alcohol structure prevents it from reacting with electrophilic APIs, offering a chemically inert vehicle compared to primary alcohols.[1]

Fragrance & Olfactory Research

The molecule possesses a floral, fresh, and slightly woody odor profile.[1] It is used as a "blender" in perfumery to add volume and substantivity without dominating the top notes.[1] It is often used as a saturated stable analog to Linalool, providing similar olfactory notes but with superior stability in high-pH functional products (soaps, detergents).[1]

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